

A Technical Guide to (R)-Neotame-d3: Properties, Biological Interactions, and Analytical Considerations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-Neotame-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(R)-Neotame-d3**, a deuterated isotopologue of the high-intensity artificial sweetener, Neotame. While specific experimental data for the (R)-isomer of Neotame-d3 is limited in publicly available literature, this document extrapolates from the extensive research on Neotame to provide insights into its core properties, biological signaling pathways, and relevant experimental methodologies. The inclusion of a deuterium-labeled methyl group in **(R)-Neotame-d3** makes it a valuable tool for metabolic studies, pharmacokinetic research, and as an internal standard in analytical chemistry.

Physicochemical Properties

(R)-Neotame-d3 is the deuterated form of Neotame. While a specific CAS number for the (R)-isomer is not readily available, the molecular formula and weight for Neotame-d3 have been reported.

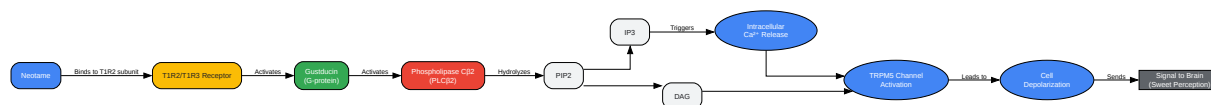
Property	Value	Source
Molecular Formula	C ₂₀ H ₂₇ D ₃ N ₂ O ₅	[1][2]
Molecular Weight	381.48 g/mol	[1][3]
Unlabeled CAS Number	165450-17-9	[2][4][5]
Synonyms	N-(3,3-Dimethylbutyl)-L-α-aspartyl-L-phenylalanine 2-(Methyl-d3) Ester	[1][2][3]

Biological Activity and Signaling Pathways

Neotame, and by extension its deuterated isotopologues, exerts its biological effects primarily through interaction with the sweet taste receptor, a heterodimer of the T1R2 and T1R3 G-protein coupled receptors.[6][7] Recent research has also elucidated its impact on the intestinal epithelium and gut microbiome.

Sweet Taste Receptor Activation:

Neotame binds to the Venus flytrap module of the T1R2 subunit of the sweet taste receptor, inducing a conformational change that initiates a downstream signaling cascade.[6] This leads to the perception of sweetness. The binding affinity of neotame is exceptionally high, contributing to its potency as a sweetener.

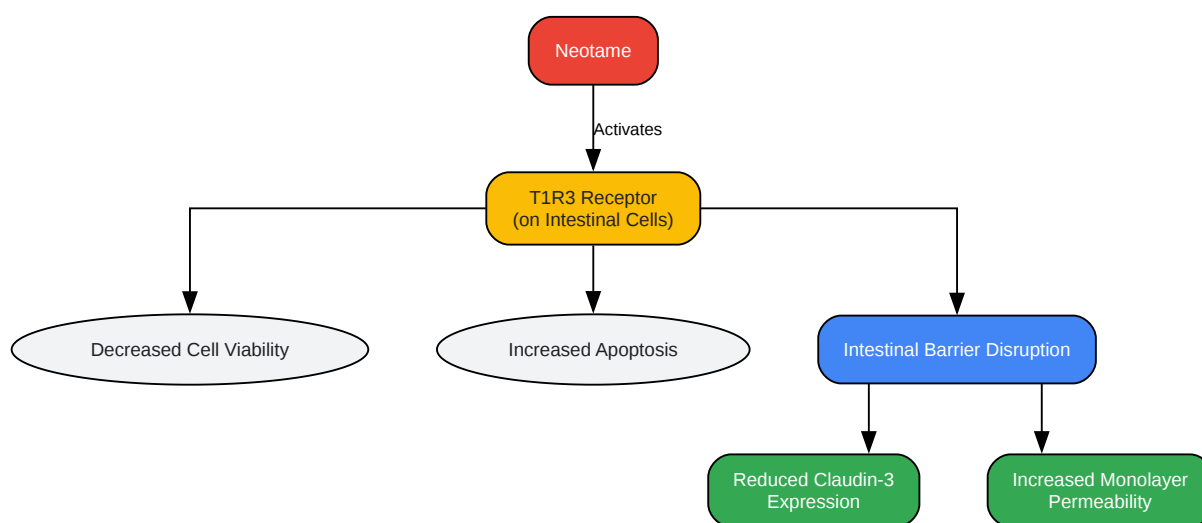


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Caption: Neotame-induced sweet taste signaling pathway.

Impact on Intestinal Epithelium:

Studies have shown that Neotame can directly affect the intestinal epithelium. At high concentrations, it can induce apoptosis and disrupt the intestinal barrier function in a T1R3-dependent manner.^{[1][2][4]} This is characterized by a decrease in the expression of tight junction proteins like claudin-3.



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Caption: Effect of Neotame on intestinal epithelial cells.

Experimental Protocols

The following are summaries of experimental methodologies used to study the effects of Neotame, which are directly applicable to studies involving **(R)-Neotame-d3**.

1. Cell Viability Assay (MTT Assay):

- Objective: To assess the cytotoxic effects of Neotame on intestinal epithelial cells (e.g., Caco-2).
- Methodology:

- Caco-2 cells are seeded in 96-well plates and cultured to a confluent monolayer.
- The cells are then treated with varying concentrations of Neotame for a specified duration (e.g., 24 hours).
- Following treatment, the culture medium is replaced with a medium containing 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT).
- After incubation, the formazan crystals formed are dissolved in a solubilization solution (e.g., DMSO).
- The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader. Cell viability is expressed as a percentage of the control group.

2. Intestinal Epithelial Monolayer Permeability Assay (FITC-dextran Transwell Assay):

- Objective: To evaluate the effect of Neotame on intestinal barrier function.
- Methodology:
 - Caco-2 cells are cultured on Transwell inserts until a differentiated and polarized monolayer is formed, confirmed by measuring transepithelial electrical resistance (TEER).
 - The monolayers are treated with Neotame.
 - Fluorescein isothiocyanate-dextran (FITC-dextran) is added to the apical chamber of the Transwell inserts.
 - After a defined period, samples are collected from the basolateral chamber.
 - The fluorescence intensity of the basolateral samples is measured to quantify the amount of FITC-dextran that has passed through the monolayer. An increase in fluorescence indicates increased permeability.[\[2\]](#)

3. Sweet Taste Receptor Activation Assay (Calcium Mobilization Assay):

- Objective: To measure the activation of the T1R2/T1R3 sweet taste receptor by Neotame.

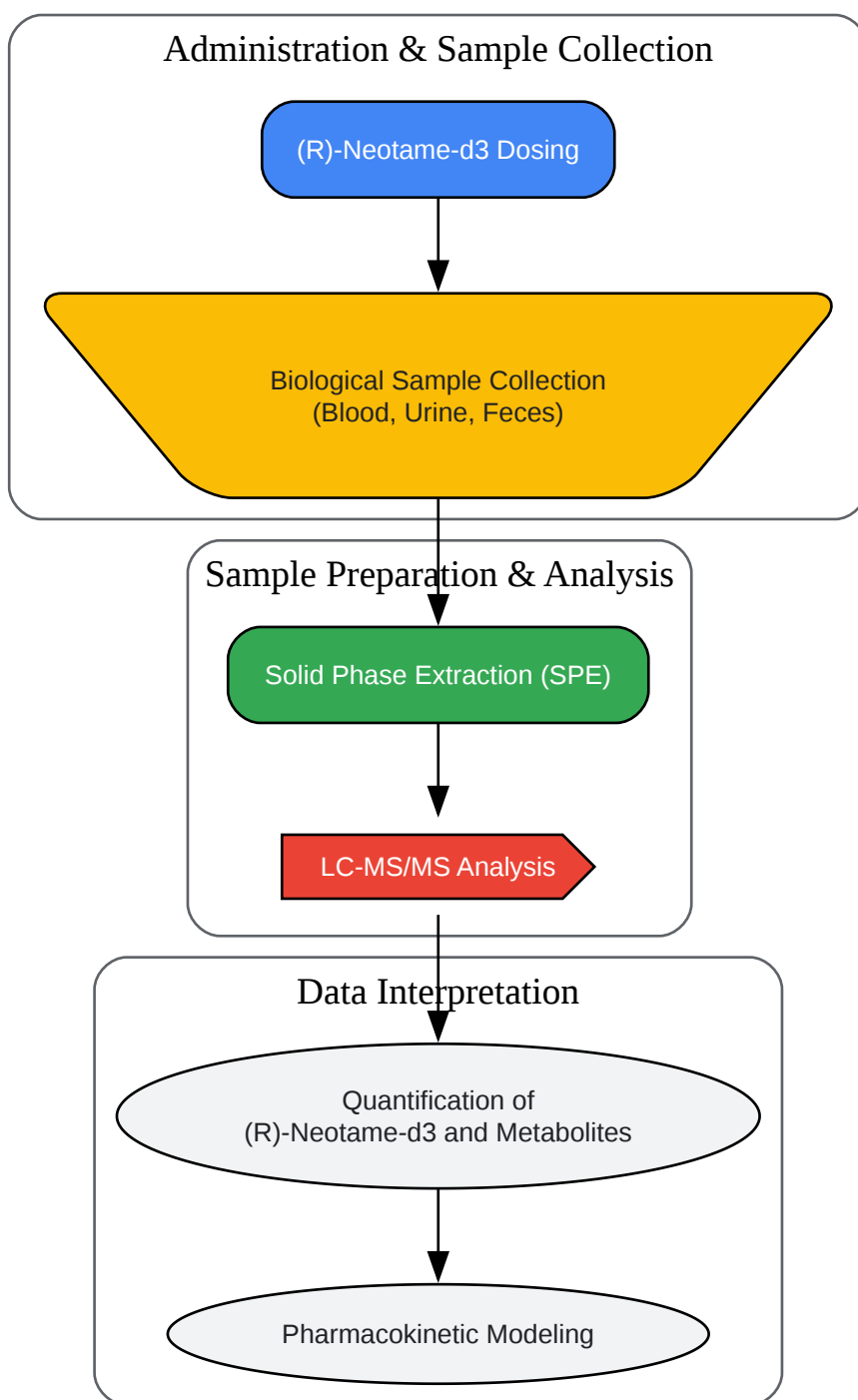
- Methodology:
 - HEK293 cells are co-transfected with plasmids encoding the human T1R2 and T1R3 receptors.
 - The transfected cells are loaded with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
 - The baseline fluorescence is measured.
 - Neotame is added to the cells, and the change in intracellular calcium concentration is monitored by measuring the change in fluorescence intensity over time using a fluorescence plate reader.
 - The dose-response relationship can be determined by testing a range of Neotame concentrations.[7]

Metabolism and Analytical Workflows

(R)-Neotame-d3 is primarily used as a tracer and internal standard in metabolic and environmental studies due to the stability of the deuterium label.

Metabolism:

The primary metabolic pathway for Neotame in humans is the hydrolysis of the methyl ester group by esterases, resulting in the formation of de-esterified Neotame and methanol.[8][9] The use of **(R)-Neotame-d3** allows for precise tracking and quantification of the parent compound and its metabolites in biological matrices.



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Caption: Workflow for a pharmacokinetic study using **(R)-Neotame-d3**.

Quantitative Data from Neotame Studies:

The following table summarizes key quantitative findings from studies on Neotame. These values provide a benchmark for designing and interpreting experiments with **(R)-Neotame-d3**.

Parameter	Value	Context	Source
Sweetness Potency	7,000-13,000 times sweeter than sucrose	Sensory evaluation	[3][4]
Acceptable Daily Intake (ADI)	0-2 mg/kg body weight	Human consumption	[1]
EC ₅₀ for T1R2/T1R3 Receptor	2.26 ± 0.23 μM	In vitro cell-based assay	[10]
Human ADI Equivalent Dose in Mice	0.75 mg/kg body weight/day	Animal study for gut microbiome effects	[8]

In conclusion, while direct experimental data on **(R)-Neotame-d3** is not extensively published, the wealth of information available for Neotame provides a strong foundation for its use in research. Its primary application as a stable isotope-labeled standard is critical for advancing our understanding of the pharmacokinetics, metabolism, and environmental fate of this widely used artificial sweetener.

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- To cite this document: BenchChem. [A Technical Guide to (R)-Neotame-d3: Properties, Biological Interactions, and Analytical Considerations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b000928#r-neotame-d3-cas-number-and-molecular-formula]

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